

Application Notes and Protocols: Preparation of N-Acetyl-DL-alanine-d7 Stock Solutions

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Compound of Interest

Compound Name: *N-Acetyl-DL-alanine-d7*

Cat. No.: *B15556700*

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These application notes provide a detailed protocol for the preparation of stock solutions of **N-Acetyl-DL-alanine-d7**, a deuterated analog of N-Acetyl-DL-alanine. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results in various research applications, including its use as an internal standard in pharmacokinetic and metabolic studies.

Physicochemical Properties and Storage

A thorough understanding of the physicochemical properties of **N-Acetyl-DL-alanine-d7** is essential for its proper handling and storage, as well as for the preparation of accurate stock solutions. Key properties are summarized in the table below.

Property	Value	Reference
Chemical Formula	C ₅ H ₂ D ₇ NO ₃	[1][2]
Molecular Weight	138.17 g/mol	[2]
Appearance	Typically a solid at room temperature.	[1]
Solubility	May be soluble in Dimethyl Sulfoxide (DMSO). Water, Ethanol, or Dimethylformamide (DMF) can also be tested.	[1]
Storage (Powder)	3 years at -20°C or 2 years at 4°C.	[1]
Storage (in Solvent)	6 months at -80°C or 1 month at -20°C.	[1]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **N-Acetyl-DL-alanine-d7**. The concentration can be adjusted as per specific experimental requirements.

Materials:

- **N-Acetyl-DL-alanine-d7** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Procedure:

- Equilibration: Before opening, allow the vial of **N-Acetyl-DL-alanine-d7** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- Weighing: Tare the analytical balance with a clean microcentrifuge tube. Carefully weigh the desired amount of **N-Acetyl-DL-alanine-d7** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 1.3817 mg of the compound.
- Solvent Addition: Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed powder. For a 10 mM solution with 1.3817 mg of powder, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if dissolution is slow, but be cautious of potential degradation if the compound is heat-sensitive. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage: For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber glass vials or microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month)[1].

Calculations for Stock Solution Preparation:

To calculate the mass (m) of **N-Acetyl-DL-alanine-d7** required to prepare a stock solution of a specific molarity (M) and volume (V):

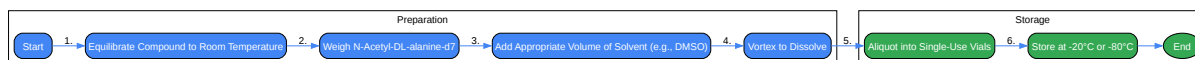
$$m \text{ (in mg)} = M \text{ (in mol/L)} * V \text{ (in L)} * \text{Molecular Weight (in g/mol)} * 1000 \text{ (mg/g)}$$

Example Calculation for 1 mL of a 10 mM Stock Solution:

$$m = 0.010 \text{ mol/L} * 0.001 \text{ L} * 138.17 \text{ g/mol} * 1000 \text{ mg/g} = 1.3817 \text{ mg}$$

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **N-Acetyl-DL-alanine-d7** stock solution.



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Workflow for **N-Acetyl-DL-alanine-d7** Stock Solution Preparation.

Safety Precautions

- Always handle **N-Acetyl-DL-alanine-d7** and solvents in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **N-Acetyl-DL-alanine-d7** and the chosen solvent for detailed safety and handling information.

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References

- 1. N-Acetyl-DL-alanine-d7 | Isotope-Labeled Compounds | | Invivochem [invivochem.cn]
- 2. N-Acetyl-DL-alanine-d7 [srdpharma.com]

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